

Application Notes and Protocols: ESI-09 In Vitro Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ESI-09 is a small molecule inhibitor of the Exchange protein directly activated by cAMP (Epac). [1] Epac proteins, including Epac1 and Epac2, are guanine nucleotide exchange factors (GEFs) for the small GTPases Rap1 and Rap2.[2] Upon binding of the second messenger cyclic AMP (cAMP), Epac proteins undergo a conformational change that activates their GEF activity, leading to the exchange of GDP for GTP on Rap proteins and initiating downstream signaling cascades involved in processes such as cell adhesion, proliferation, and insulin secretion.[2][3] ESI-09 acts as a competitive inhibitor of cAMP binding to Epac, thereby preventing its activation.[4] These application notes provide detailed protocols for in vitro assays to characterize the inhibitory activity of ESI-09.

Quantitative Data Summary

The inhibitory potency of ESI-09 against Epac1 and Epac2 has been determined in various in vitro assays. The half-maximal inhibitory concentration (IC50) values are summarized in the table below. It is important to note that the apparent IC50 value for a competitive inhibitor like ESI-09 is dependent on the concentration of the competing ligand (cAMP).



Target	Assay Type	cAMP Concentration	IC50 (μM)	Reference
Epac1	Cell-free GEF Activity	25 μΜ	3.2	
Epac2	Cell-free GEF Activity	25 μΜ	1.4	_
Epac1	Cell-free GEF Activity	20 μΜ	10.8	
Epac2	Cell-free GEF Activity	20 μΜ	4.4	_
Epac2	8-NBD-cAMP Competition	N/A	10	-

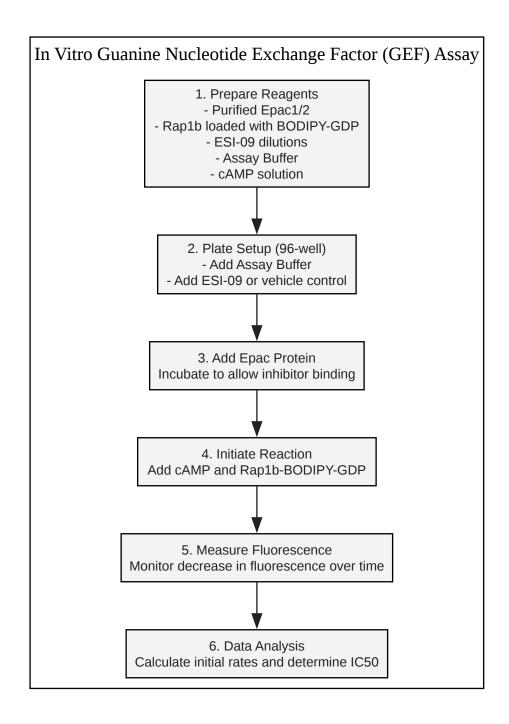
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the Epac signaling pathway and the experimental workflow for an in vitro ESI-09 inhibition assay.









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References

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